

# Protocol for the Radiochemical Separation of Nickel-63 from Radioactive Waste

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel-63

Cat. No.: B225782

[Get Quote](#)

Application Note: This document provides a detailed protocol for the radiochemical separation of **Nickel-63** ( $^{63}\text{Ni}$ ), a pure beta-emitting radionuclide, from various radioactive waste streams. The accurate determination of  $^{63}\text{Ni}$  is crucial for the characterization and management of low and intermediate-level radioactive waste, particularly during the decommissioning of nuclear facilities.[1][2] Due to its low-energy beta emission,  $^{63}\text{Ni}$  cannot be measured directly and requires a thorough chemical separation from interfering radionuclides and the sample matrix prior to quantification by liquid scintillation counting (LSC).[3][4]

This protocol is intended for researchers, scientists, and professionals in the fields of radiochemistry, nuclear waste management, and drug development who require a reliable method for the isolation and measurement of  $^{63}\text{Ni}$ . The described procedure integrates precipitation and chromatographic techniques to achieve high chemical recovery and decontamination from common interferences.

## Experimental Protocols

The following protocol outlines a common and effective method for the separation of  $^{63}\text{Ni}$  from radioactive waste, particularly from solid matrices like concrete and steel, as well as from aqueous samples. The procedure involves sample dissolution, initial purification by hydroxide precipitation, and final purification using extraction chromatography.

### 1. Sample Preparation and Dissolution:

The initial step involves the dissolution of the waste sample to bring the  $^{63}\text{Ni}$  into an aqueous solution. The method of dissolution depends on the sample matrix.

- Concrete Samples:
  - A representative sample of the concrete is crushed and homogenized.
  - The sample is ashed at a high temperature (e.g., 500-900°C) to remove organic matter.[4]
  - The ashed sample is then leached with a strong acid, typically aqua regia (a mixture of nitric acid and hydrochloric acid), to dissolve the nickel and other metals.[3][4]  
Alternatively, a fusion with an alkaline flux can be used for complete dissolution of silicate matrices.[4]
- Metal Samples (Steel, etc.):
  - The metal sample is cleaned to remove surface contaminants.
  - The sample is dissolved in a suitable strong acid, such as aqua regia or concentrated nitric acid.[2]
- Aqueous Samples (Wastewater):
  - The sample is acidified with nitric acid to prevent the precipitation of metal hydroxides.[5][6]
  - A known amount of stable nickel carrier is added to the sample to allow for the determination of the chemical yield of the separation process.[5][7]

## 2. Hydroxide Precipitation (Initial Separation):

This step aims to concentrate the  $^{63}\text{Ni}$  and separate it from the bulk of the sample matrix.

- To the acidic sample solution containing the dissolved nickel, add a stable nickel carrier if not already added.
- Adjust the pH of the solution to approximately 9-10 by adding ammonium hydroxide or sodium hydroxide.[5][7] This will precipitate the nickel as nickel hydroxide, along with other

metal hydroxides such as iron and cobalt.

- The precipitate is separated from the supernatant by centrifugation or filtration. The supernatant is discarded.
- The hydroxide precipitate is then dissolved in a minimal amount of concentrated acid (e.g., hydrochloric acid or nitric acid).[\[5\]](#)[\[7\]](#)

### 3. Anion Exchange Chromatography (Removal of Interferences):

This step is crucial for removing interfering radionuclides, particularly Cobalt-60 ( $^{60}\text{Co}$ ) and Iron-55 ( $^{55}\text{Fe}$ ), which often accompany  $^{63}\text{Ni}$  in radioactive waste.[\[2\]](#)[\[7\]](#)

- The dissolved precipitate from the previous step is loaded onto an anion exchange resin column (e.g., Dowex 1x8) that has been pre-conditioned with concentrated hydrochloric acid (e.g., 9M HCl).[\[2\]](#)
- Under these conditions, cobalt and iron form anionic chloride complexes that are retained by the resin, while nickel passes through the column.[\[2\]](#)
- The column is washed with concentrated HCl to ensure the complete elution of nickel. The eluate containing the purified nickel fraction is collected.

### 4. Dimethylglyoxime (DMG) Precipitation (Specific Nickel Separation):

For further purification, a highly selective precipitation of nickel using dimethylglyoxime (DMG) can be performed.[\[2\]](#)[\[3\]](#)

- The pH of the nickel-containing eluate is adjusted to a slightly alkaline condition (pH 8-9).
- A solution of DMG in ethanol is added to the solution, which results in the formation of a characteristic bright red precipitate of nickel-dimethylglyoxime (Ni-DMG).[\[2\]](#)
- The Ni-DMG precipitate is collected by filtration, washed, and then re-dissolved in a strong acid like nitric acid.

### 5. Extraction Chromatography (Final Purification):

The final purification step utilizes an extraction chromatography resin that is highly selective for nickel, such as Eichrom's Ni Resin.<sup>[3][7][8]</sup>

- The dissolved Ni-DMG precipitate is loaded onto the Ni Resin column, which has been pre-conditioned according to the manufacturer's instructions.
- Interfering ions are washed from the column with appropriate reagents, as specified by the resin manufacturer.
- The purified  $^{63}\text{Ni}$  is then eluted from the column using a strong acid, typically 3M nitric acid.<sup>[4]</sup>

#### 6. Source Preparation and Liquid Scintillation Counting:

- The purified  $^{63}\text{Ni}$  eluate is evaporated to near dryness.
- The residue is redissolved in a small volume of dilute acid and mixed with a liquid scintillation cocktail.<sup>[3][4]</sup>
- The activity of  $^{63}\text{Ni}$  is then measured using a liquid scintillation counter.<sup>[2][8]</sup> The chemical yield of the entire procedure is determined by measuring the recovery of the stable nickel carrier, for example, by inductively coupled plasma optical emission spectrometry (ICP-OES) or atomic absorption spectrometry (AAS).<sup>[6]</sup>

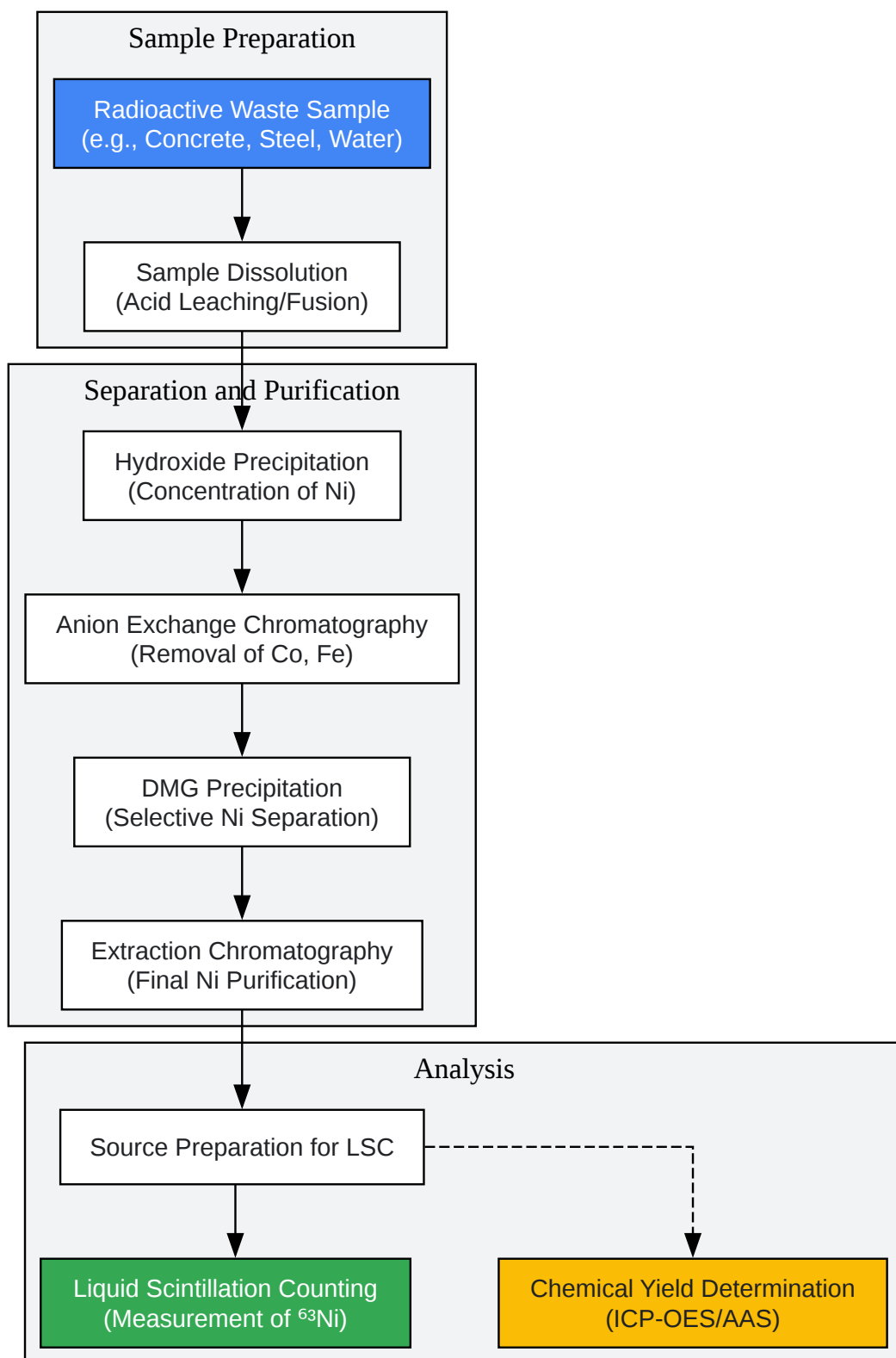
## Data Presentation

The following table summarizes typical quantitative data reported for the radiochemical separation of  $^{63}\text{Ni}$  from radioactive waste.

Parameter	Reported Values	References
Chemical Yield	49 - 71%	<a href="#">[3]</a> <a href="#">[4]</a>
60 - 70% (for environmental samples)	<a href="#">[3]</a>	
> 90%	<a href="#">[7]</a> <a href="#">[9]</a>	
Detection Limit (LSC)	0.002 Bq/g (for a 50g sample)	<a href="#">[3]</a> <a href="#">[4]</a>
0.014 Bq	<a href="#">[7]</a>	
Decontamination Factor	> 10 <sup>5</sup> for interfering radionuclides	<a href="#">[7]</a>

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the radiochemical separation of **Nickel-63** from radioactive waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the radiochemical separation of **Nickel-63**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Comparison and Evaluation of Pre-Treatment Methods for Chemical Separation of Ni-59, Ni-63 and Fe-55 Difficult-to-Measure Radionuclides in Decommissioning Waste - koreascholar [db.koreascholar.com]
- 2. hidex.com [hidex.com]
- 3. researchgate.net [researchgate.net]
- 4. akjournals.com [akjournals.com]
- 5. bundesumweltministerium.de [bundesumweltministerium.de]
- 6. bundesumweltministerium.de [bundesumweltministerium.de]
- 7. researchgate.net [researchgate.net]
- 8. d-nb.info [d-nb.info]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Protocol for the Radiochemical Separation of Nickel-63 from Radioactive Waste]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b225782#protocol-for-radiochemical-separation-of-nickel-63-from-radioactive-waste]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)